

# Characterization of N-(1-(4-Chlorophenyl)vinyl)acetamide

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## Compound of Interest

**Compound Name:** N-(1-(4-Chlorophenyl)vinyl)acetamide  
**Cat. No.:** B13085733

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An In-depth Technical Guide to the Synthesis and Characterization of **N-(1-(4-Chlorophenyl)vinyl)acetamide**

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## Abstract

This technical guide provides a comprehensive overview of **N-(1-(4-Chlorophenyl)vinyl)acetamide**, a substituted enamide of significant interest in synthetic organic chemistry. Enamides serve as crucial intermediates, most notably as precursors for the asymmetric synthesis of chiral amines, which are prevalent in pharmaceuticals and bioactive molecules. This document details a robust and scalable synthetic protocol, explores the mechanistic rationale behind the chosen methodology, presents a thorough characterization profile based on spectroscopic principles, and discusses the compound's potential applications for professionals in research and drug development.

## Introduction and Significance

**N-(1-(4-Chlorophenyl)vinyl)acetamide** belongs to the enamide class of organic compounds, characterized by an N-acyl group attached to a vinylic carbon. Its structure combines the functionalities of an amide, an alkene, and a halogenated aromatic ring, making it a versatile synthetic building block.

The primary value of enamides like **N-(1-(4-Chlorophenyl)vinyl)acetamide** lies in their utility as prochiral substrates for asymmetric hydrogenation.[1][2] This transformation provides a highly efficient route to enantiomerically pure amines, a critical chiral synthon for the pharmaceutical industry. The 4-chlorophenyl moiety is a common feature in many drug candidates, imparting specific pharmacokinetic and pharmacodynamic properties. Therefore, a reliable synthesis and thorough characterization of this enamide are paramount for its application in drug discovery and development pipelines.

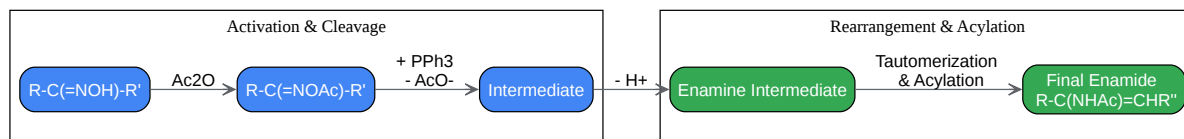
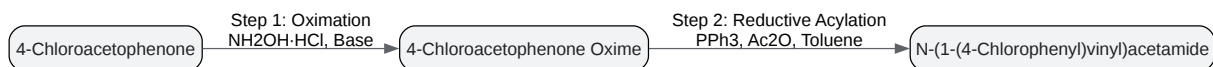
## Synthesis of N-(1-(4-Chlorophenyl)vinyl)acetamide

While several methods exist for enamide synthesis, including direct condensation of amides with ketones or transition metal-catalyzed coupling, the reductive acylation of ketoximes offers a highly efficient, scalable, and often preferred route for laboratory and pilot-plant scale production.[1][2][3] This guide focuses on a modern, phosphine-mediated variation of this method, which proceeds under mild conditions with high yields.[4]

The synthesis is a two-step process starting from the commercially available 4-chloroacetophenone.

### Overall Synthetic Workflow

The pathway involves the initial conversion of the ketone to its corresponding oxime, followed by a one-pot reductive acylation to yield the target enamide.



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